

Application Notes: Safe Handling and Storage of 2-Ethyl-6-methylpyridine

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Compound of Interest

Compound Name: **2-Ethyl-6-methylpyridine**

Cat. No.: **B072595**

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Introduction

2-Ethyl-6-methylpyridine (CAS No. 1122-69-6) is an organic compound belonging to the pyridine family.^[1] It is a colorless to pale yellow liquid with a characteristic odor.^[1] This chemical is utilized in various industrial and research applications, including as a solvent and as an intermediate in the synthesis of other chemical compounds.^[1] Due to its chemical properties and potential hazards, strict adherence to safety protocols during its handling and storage is imperative to ensure the safety of laboratory personnel and the environment.

Key Hazards

2-Ethyl-6-methylpyridine and its derivatives are classified as hazardous materials. The primary hazards include:

- Skin and Eye Irritation: Causes skin irritation and serious eye irritation.^[2]
- Respiratory Irritation: May cause respiratory irritation.^{[2][3]}
- Toxicity: Can be toxic or harmful if swallowed, inhaled, or in contact with skin.^{[4][5][6]}
- Flammability: It is a combustible liquid and its vapors can form explosive mixtures with air upon intense heating.^{[5][6]}

Appropriate personal protective equipment (PPE) and engineering controls must be used at all times to mitigate these risks.

Quantitative Data Summary

The physical and chemical properties of **2-Ethyl-6-methylpyridine** are summarized in the table below.

Property	Value	Reference
Chemical Formula	C ₈ H ₁₁ N	[1] [7]
Molecular Weight	121.18 g/mol	[1] [7]
CAS Number	1122-69-6	[1] [7]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	160 °C	[8]
Melting Point	-56.98 °C (estimate)	[8]
Density	0.9207 g/cm ³	[8]
Refractive Index	1.4920	[8]
Storage Temperature	2-8°C	[8]

Experimental Protocols

1. Personal Protective Equipment (PPE)

Before handling **2-Ethyl-6-methylpyridine**, all personnel must be equipped with the appropriate PPE. This is the first line of defense against exposure.

- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after handling the chemical.[\[9\]](#)
- Eye and Face Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes.[\[2\]](#)[\[4\]](#)
- Skin and Body Protection: A lab coat or chemical-resistant suit should be worn.[\[2\]](#)[\[4\]](#) In case of potential for significant exposure, wear impervious clothing and boots.[\[4\]](#)

- Respiratory Protection: Handling should be done in a well-ventilated area, preferably within a chemical fume hood.[2][3] If ventilation is inadequate or for cleaning up large spills, a NIOSH-approved respirator with appropriate cartridges should be used.[2][5]

2. Protocol for Receiving and Unpacking

- Inspect the package for any signs of damage or leaks upon arrival.
- Wear the required PPE (gloves, lab coat, eye protection) before opening the package.
- Open the package in a well-ventilated area or a fume hood.
- Verify that the container is properly labeled and sealed.
- Check for any damage to the primary container.
- Affix the date of receipt to the container label.
- Store the chemical in the designated storage area immediately.

3. Protocol for Safe Handling

- Work Area Preparation:
 - Ensure a chemical fume hood is operational and available.
 - Confirm that an emergency eyewash station and safety shower are accessible and unobstructed.[2][4]
 - Remove all ignition sources from the handling area.[3][4]
- Chemical Handling:
 - Conduct all work with **2-Ethyl-6-methylpyridine** inside a certified chemical fume hood.[4][6]
 - Ground and bond containers when transferring the liquid to prevent static discharge.[4][5]
 - Avoid inhalation of vapors.[3][4]

- Prevent contact with skin and eyes.[4][9]
- Do not eat, drink, or smoke in the work area.[2][3]
- Wash hands thoroughly with soap and water after handling.[3][9]

4. Protocol for Storage

- Store in a cool, dry, and well-ventilated area away from direct sunlight.[2][3] A recommended storage temperature is between 2-8°C.[8]
- Keep the container tightly closed when not in use.[2][3]
- Store in a locked cabinet or an area accessible only to authorized personnel.[2]
- Incompatible Materials: Store away from strong oxidizing agents, strong acids, acid chlorides, and chloroformates.[2][5]

5. Protocol for Spill Cleanup

- Immediate Response:
 - Evacuate all non-essential personnel from the spill area.[2]
 - Alert others in the vicinity.[10]
 - If the spill is large or you are unsure how to handle it, contact your institution's emergency response team.
- Cleanup Procedure (for minor spills):
 - Ensure you are wearing the appropriate PPE, including respiratory protection if necessary. [11]
 - Contain the spill using an inert absorbent material like vermiculite, sand, or commercial sorbent pads.[12] Work from the outside of the spill inward to prevent spreading.[10][13]
 - Do not allow the spill to enter drains or waterways.[6]

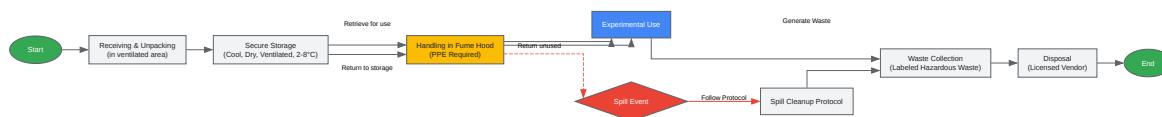
- Carefully scoop the absorbed material into a suitable, labeled container for hazardous waste.[10][12]
- Decontaminate the spill area with soap and water.[11]
- Place all contaminated materials (gloves, absorbent, etc.) into the hazardous waste container.
- Ventilate the area well.

6. Protocol for Disposal

- All waste containing **2-Ethyl-6-methylpyridine** must be treated as hazardous waste.
- Dispose of the chemical and any contaminated materials in accordance with local, state, and federal regulations.[2][3]
- Do not dispose of it down the drain.
- Use a licensed waste disposal company for removal.[2][14]

Visual Workflow

The following diagram illustrates the lifecycle and safe handling workflow for **2-Ethyl-6-methylpyridine** in a research environment.

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Caption: Workflow for safe handling of **2-Ethyl-6-methylpyridine**.

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